

Salicyloyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Salicyloyl chloride

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This technical guide provides an in-depth overview of **salicyloyl chloride**, a key chemical intermediate in organic synthesis. The document covers its nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis.

Nomenclature and Synonyms

Salicyloyl chloride is systematically known by its IUPAC name, 2-hydroxybenzoyl chloride^[1]. It is also commonly referred to by a variety of synonyms in scientific literature and chemical databases.

Common Synonyms:

- 2-HYDROXY-BENZOYL CHLORIDE^[1]
- Benzoyl chloride, 2-hydroxy-^[1]
- o-hydroxybenzoyl chloride^[1]
- Salicyl chloride
- Salicylic acid chloride

Physicochemical Properties

A summary of the key quantitative data for **salicyloyl chloride** is presented in the table below. These properties are crucial for its handling, application in synthesis, and purification.

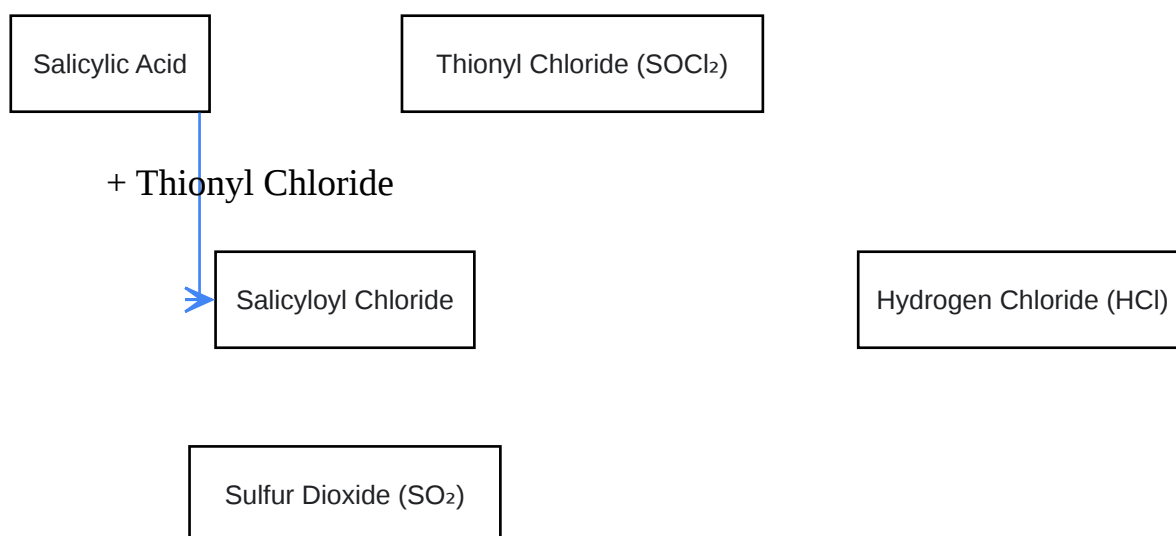
Property	Value	Reference
Molecular Formula	C ₇ H ₅ ClO ₂	[1]
Molecular Weight	156.57 g/mol	
CAS Number	1441-87-8	[1]
Appearance	Colorless to pale yellow liquid or solid	
Boiling Point	107-110 °C at 0.1 mmHg	[2]
Melting Point	45-49 °C	[2]
Density	~1.31 g/cm ³	
Refractive Index	n _{20/D} 1.536	[2]

Synthesis of Salicyloyl Chloride

Salicyloyl chloride is most commonly synthesized from salicylic acid via chlorination. The use of thionyl chloride (SOCl₂) is a well-established and widely used method for this conversion. The reaction proceeds by nucleophilic acyl substitution, where the hydroxyl group of the carboxylic acid is replaced by a chloride ion.

General Reaction Scheme

The overall reaction for the synthesis of **salicyloyl chloride** from salicylic acid and thionyl chloride is as follows:



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Fig. 1: Synthesis of **Salicyloyl Chloride**.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **salicyloyl chloride** using thionyl chloride.

Materials:

- Salicylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., toluene, dichloromethane, or chloroform)
- Dry glassware (round-bottom flask, reflux condenser with a drying tube)
- Magnetic stirrer and heating mantle

Procedure:

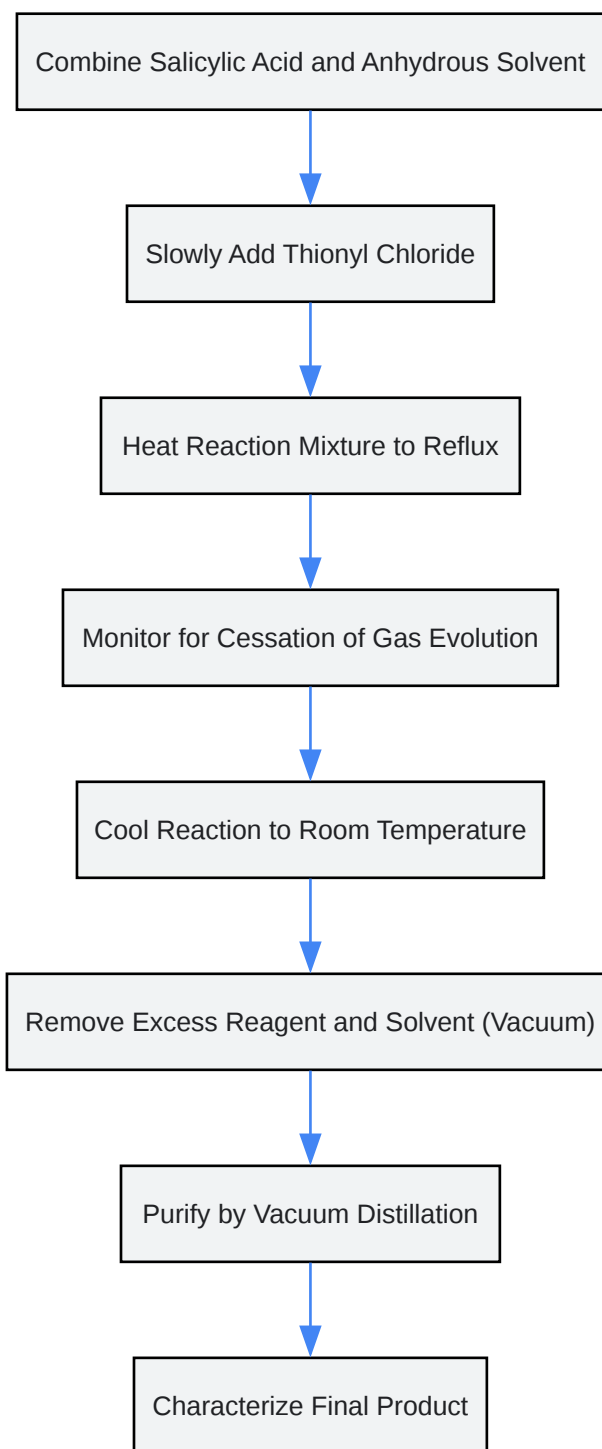
- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add salicylic acid. The flask should be under an inert atmosphere (e.g., nitrogen or argon) to prevent the ingress of moisture.

- **Solvent Addition:** Add an anhydrous solvent to the flask to suspend the salicylic acid.
- **Addition of Thionyl Chloride:** Slowly add an excess of thionyl chloride to the suspension at room temperature with stirring. A typical molar ratio of thionyl chloride to salicylic acid is between 1.5:1 and 2:1. The addition is often done dropwise as the initial reaction can be exothermic.
- **Reaction Conditions:** Heat the reaction mixture to reflux (the temperature will depend on the solvent used). The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO₂). The reaction is typically complete within 2-4 hours.
- **Work-up and Purification:** After the reaction is complete, allow the mixture to cool to room temperature. The excess thionyl chloride and the solvent are removed under reduced pressure (rotary evaporation). The crude **salicyloyl chloride** can be purified by vacuum distillation.

Safety Precautions: Thionyl chloride is a corrosive and lachrymatory substance. This reaction should be performed in a well-ventilated fume hood. The gaseous byproducts, sulfur dioxide and hydrogen chloride, are also toxic and corrosive and should be scrubbed through a basic solution (e.g., sodium hydroxide).

Logical Workflow for Synthesis

The logical steps involved in the synthesis and purification of **salicyloyl chloride** are outlined in the following diagram.



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Fig. 2: Experimental Workflow for Synthesis.

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References

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